

4-tert-Butylaniline safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-tert-Butylaniline

Cat. No.: B146146

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An In-depth Technical Guide to the Safe Handling of **4-tert-Butylaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-tert-Butylaniline** (CAS No. 769-92-6). The information is intended to enable researchers, scientists, and drug development professionals to work safely with this chemical by providing detailed information on its hazards, exposure controls, and emergency procedures.

Chemical and Physical Properties

4-tert-Butylaniline is a combustible liquid that is harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and eye irritation.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ N	[1]
Molecular Weight	149.23 g/mol	[1]
Appearance	Amber liquid	[2]
Melting Point	15-16 °C	[1]
Boiling Point	90-93 °C at 3 mmHg	[1]
Density	0.937 g/mL at 25 °C	[1]
Flash Point	102 °C (closed cup)	[1]
Autoignition Temperature	475 °C / 887 °F	[2]
Solubility	Soluble in water	[2]

Toxicological Data

4-tert-Butylaniline is classified as toxic and presents a significant health hazard through multiple routes of exposure. The available quantitative toxicological data are summarized below.

Toxicity Data	Value	Species	Test Guideline
Acute Oral Toxicity (LD50)	642 mg/kg bw	Rat	Not Specified
Acute Inhalation Toxicity (LC50)	2,000 mg/m ³ (4 h, dust/mist)	Rat (male and female)	OECD Test Guideline 403
Acute Dermal Toxicity (LD50)	Not listed	-	-

Note: While a specific dermal LD50 value is not readily available, the substance is classified as harmful/toxic upon skin contact.

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-tert-Butylaniline** is classified as follows:

- Acute Toxicity, Oral (Category 4)[2]
- Acute Toxicity, Dermal (Category 4)[2]
- Acute Toxicity, Inhalation (Category 4)[2]
- Skin Corrosion/Irritation (Category 1B)[2]
- Serious Eye Damage/Eye Irritation (Category 1)[2]
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system[2]

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.[3]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[1][3]

Experimental Protocols for Toxicological Assessment

The following are summaries of the standardized OECD guidelines used to determine the acute toxicity and irritation potential of chemical substances like **4-tert-Butylaniline**.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method involves the administration of the test substance to a group of fasted animals in a stepwise procedure. The starting dose is selected from a series of fixed dose levels. The outcome of the initial animal determines the dose for the next animal. The test aims to identify the dose that causes mortality in a certain proportion of the animals, allowing for classification of the substance's acute oral toxicity.

Acute Inhalation Toxicity - OECD Test Guideline 403

In this guideline, animals are exposed to the test substance for a defined period (typically 4 hours) in an inhalation chamber. The concentration of the substance in the air is carefully controlled and monitored. The animals are observed for a specified period after exposure (usually 14 days) for signs of toxicity and mortality. The LC50, the concentration of the chemical in the air that is expected to kill 50% of a group of test animals during a specific exposure period, is then determined.

Acute Dermal Toxicity - OECD Test Guideline 402

This test assesses the potential for a substance to cause toxicity when applied to the skin. A single dose of the test substance is applied to a shaved area of the skin of the test animals. The application site is then covered with a porous gauze dressing for a 24-hour exposure period. The animals are observed for signs of toxicity and mortality over a period of at least 14 days.

Skin Corrosion/Irritation - OECD Test Guideline 404

This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage. A small amount of the test substance is applied to a small area of the animal's skin under a gauze patch. The skin is observed for erythema (redness) and edema (swelling) at specified intervals after patch removal.

Serious Eye Damage/Eye Irritation - OECD Test Guideline 405

This test is designed to assess the potential of a substance to cause damage to the eye. A single dose of the test substance is applied to the conjunctival sac of one eye of an animal. The eye is then examined for any lesions of the cornea, iris, and conjunctiva at specific time points.

Handling Precautions and Exposure Controls

Due to the hazardous nature of **4-tert-Butylaniline**, strict adherence to safety protocols is mandatory.

Occupational Exposure Limits

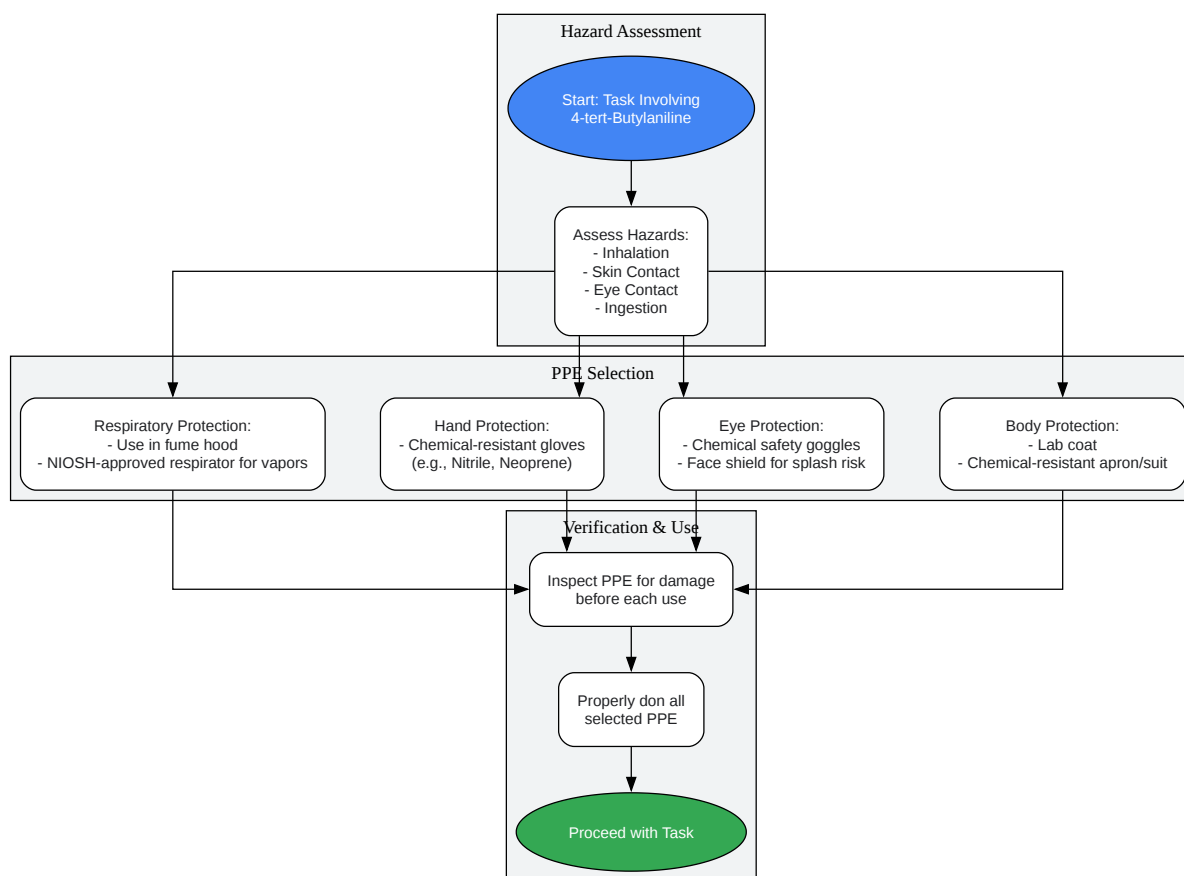
Currently, there are no established Permissible Exposure Limits (PELs) from the Occupational Safety and Health Administration (OSHA) or Threshold Limit Values (TLVs) from the American Conference of Governmental Industrial Hygienists (ACGIH) for **4-tert-Butylaniline**.^[2] In the absence of established exposure limits, a conservative approach to exposure control is recommended.

Engineering Controls

- Work with **4-tert-Butylaniline** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to prevent exposure. The following diagram illustrates a logical workflow for selecting the necessary PPE.



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

Hygiene Measures

- Wash hands thoroughly after handling the chemical and before eating, drinking, smoking, or using the restroom.[\[2\]](#)
- Remove contaminated clothing and wash it before reuse.[\[2\]](#)

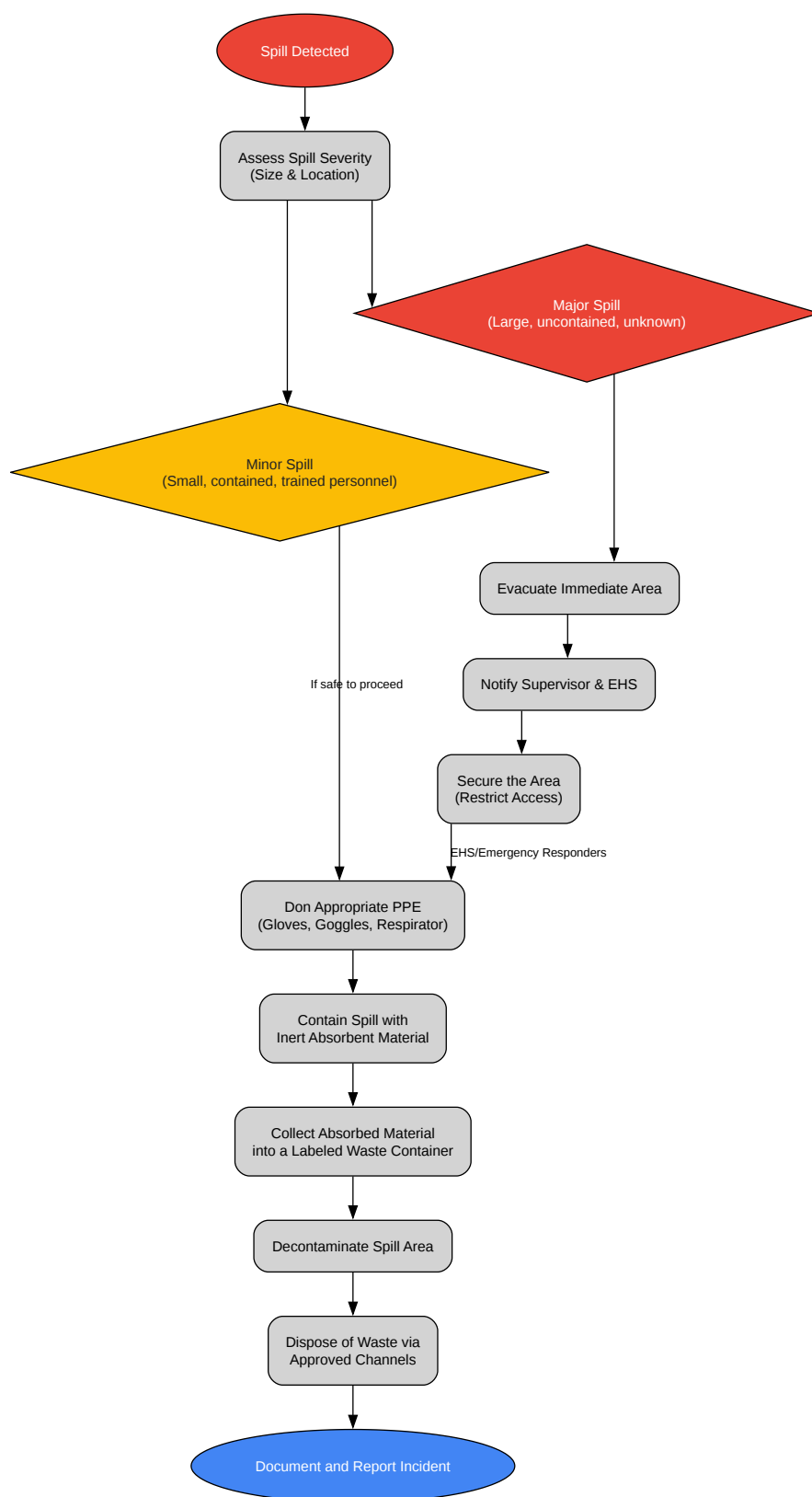
First-Aid Measures

In the event of exposure, immediate action is critical.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Emergency Procedures for Spills and Releases

A systematic approach is necessary to manage spills of **4-tert-Butylaniline** safely.



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Caption: Emergency response workflow for a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.^[2]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[2]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, acid chlorides, and chloroformates.^[2]
- Disposal: Dispose of waste and contaminated materials in accordance with federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.^[2]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.^[2]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid chlorides, and chloroformates.^[2]
- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, and carbon dioxide.^[2]

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